

# Application Notes and Protocols for Extractive Distillation of Aromatics using Sulfolane

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## Compound of Interest

Compound Name: Sulfolane

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These application notes provide a comprehensive overview and a generalized protocol for the extractive distillation of aromatic hydrocarbons from non-aromatic compounds using **sulfolane** as the solvent. This process is widely employed in the petrochemical industry to produce high-purity benzene, toluene, and xylenes (BTX).

## Introduction

Extractive distillation is a powerful technique used to separate components with close boiling points or those that form azeotropes. In the case of aromatics and aliphatics, their volatilities are too similar for efficient separation by conventional distillation. The introduction of a selective solvent, such as **sulfolane** (tetrahydrothiophene 1,1-dioxide), alters the relative volatilities of the components, facilitating their separation.<sup>[1][2]</sup>

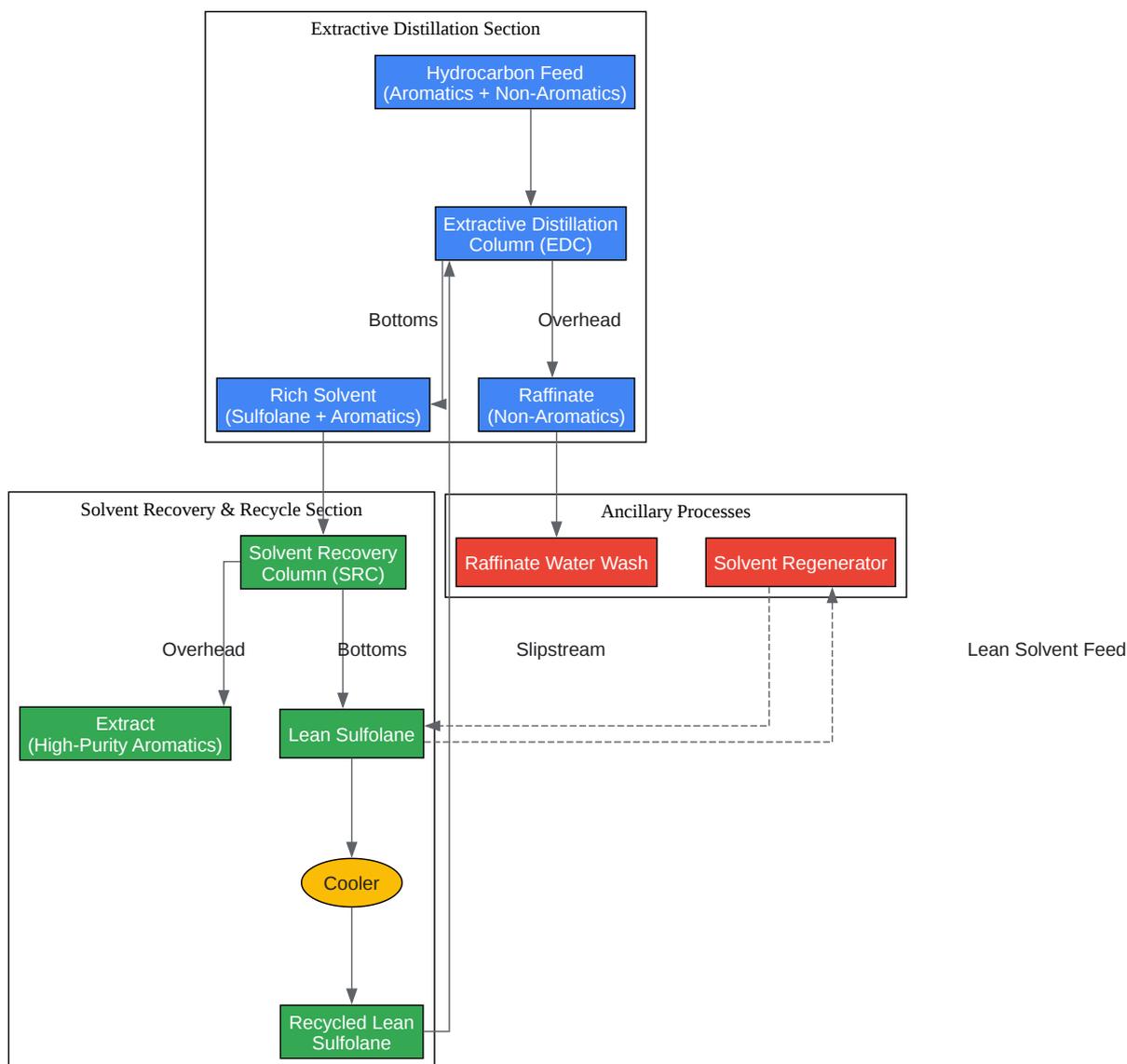
**Sulfolane** is a highly polar, aprotic solvent with a high boiling point (285°C) and excellent thermal stability.<sup>[3][4]</sup> Its high selectivity for aromatic compounds makes it an ideal solvent for this application, allowing for high recovery rates and product purities.<sup>[3][5][6]</sup> The UOP **Sulfolane** process, developed in the early 1960s, is a well-established industrial method for aromatics extraction.<sup>[1][7][8]</sup>

## Process Overview

The **sulfolane** process for aromatics extraction typically involves two main stages: extractive distillation and solvent recovery.<sup>[1]</sup>

- **Extractive Distillation:** The hydrocarbon feed, containing a mixture of aromatics and non-aromatics, is introduced into an extractive distillation column (EDC). Lean **sulfolane** is fed to the upper section of the column. As the hydrocarbon vapor rises, it comes into contact with the descending solvent. The **sulfolane** selectively absorbs the aromatic components, carrying them to the bottom of the column as "rich solvent." The non-aromatic components, having a higher relative volatility in the presence of **sulfolane**, continue up the column and are withdrawn as the "raffinate."
- **Solvent Recovery:** The rich solvent from the bottom of the EDC is sent to a solvent recovery column (SRC). Here, the absorbed aromatics are separated from the **sulfolane**. Due to the significant difference in boiling points between the aromatics and **sulfolane**, this separation is readily achieved. The recovered aromatics are taken as the overhead product (extract), while the now "lean" **sulfolane** is cooled and recycled back to the EDC.

A simplified workflow of the process is illustrated below.



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Figure 1. Simplified workflow of the **sulfolane** extractive distillation process.

## Data Presentation

The following tables summarize typical quantitative data associated with the **sulfolane** extractive distillation process. These values can vary depending on the specific feedstock composition and plant design.

Table 1: Typical Feedstock and Product Specifications

Component/Parameter	Feedstock (Reformate)	Raffinate	Extract
Aromatics Content (wt%)	40 - 65	< 1	> 99.9
Benzene Purity (wt%)	-	-	> 99.9
Toluene Purity (wt%)	-	-	> 99.8
Xylenes Recovery (wt%)	-	-	> 98
Sulfolane in Raffinate (ppm)	-	< 5	-

Table 2: Typical Operating Conditions

Parameter	Extractive Distillation Column (EDC)	Solvent Recovery Column (SRC)
Operating Pressure	Atmospheric to slight vacuum	Vacuum (100 - 400 mm Hg abs)[9]
Top Temperature	~120 °C[9]	Dependent on vacuum
Bottom Temperature	Dependent on feed and solvent	< 182 °C (to prevent thermal decomposition of sulfolane) [10]
Solvent-to-Feed Ratio (w/w)	2:1 to 4:1	-

Table 3: Performance Metrics

Parameter	Typical Value
Benzene Recovery	> 99.9 wt% <sup>[7]</sup>
Toluene Recovery	~99.8 wt% <sup>[7]</sup>
Energy Consumption	275 - 300 kcal/kg of extract <sup>[1]</sup>

## Experimental Protocol

This protocol outlines a generalized procedure for a laboratory or pilot-scale extractive distillation of aromatics using **sulfolane**.

### 4.1. Materials and Equipment

- Feed Mixture: A prepared mixture of aromatic (e.g., benzene, toluene) and non-aromatic (e.g., heptane, cyclohexane) hydrocarbons.
- Solvent: High-purity **sulfolane**.
- Equipment:
  - Jacketed glass reactor or stainless-steel vessel to serve as the reboiler for both columns.
  - Two packed distillation columns (one for extractive distillation, one for solvent recovery).
  - Condensers for both columns.
  - Reflux heads and distillate receivers.
  - Peristaltic or gear pumps for controlled liquid feed.
  - Heating mantles or circulating oil baths for reboilers.
  - Temperature and pressure sensors.
  - Vacuum pump for the solvent recovery column.

- Analytical equipment for composition analysis (e.g., Gas Chromatograph).

#### 4.2. Pre-run Preparations

- System Assembly: Assemble the extractive distillation and solvent recovery columns as per the process diagram. Ensure all connections are secure and leak-proof.
- Solvent Charging: Charge the reboiler of the extractive distillation column with a pre-determined amount of **sulfolane**.
- Feed Preparation: Prepare the hydrocarbon feed mixture with a known composition of aromatics and non-aromatics.

#### 4.3. Experimental Procedure

##### Step 1: Start-up of the Extractive Distillation Column (EDC)

- Begin heating the **sulfolane** in the EDC reboiler to establish a stable boil-up.
- Once the column reaches a steady temperature profile under total reflux, start the feed pump to introduce the hydrocarbon mixture at a controlled rate to a mid-point in the column.
- Simultaneously, start the lean solvent feed (initially pure **sulfolane**) to the top of the column. Adjust the solvent-to-feed ratio as required.
- Establish a reflux ratio for the overhead non-aromatic product (raffinate).
- Allow the column to reach a steady state, monitoring temperatures and pressures at various points.

##### Step 2: Collection and Analysis of Products from EDC

- Collect the overhead raffinate product.
- Continuously withdraw the rich solvent (**sulfolane** + aromatics) from the bottom of the EDC.
- Take samples of the raffinate and rich solvent for compositional analysis using gas chromatography to determine the separation efficiency.

### Step 3: Start-up of the Solvent Recovery Column (SRC)

- Feed the rich solvent from the EDC to a mid-point of the SRC.
- Apply vacuum to the SRC and begin heating the reboiler.
- The lower boiling point aromatics will vaporize, rise through the column, and be condensed and collected as the extract product.
- The high-boiling lean **sulfolane** will collect at the bottom of the SRC.

### Step 4: Solvent Recycling and System Shutdown

- The lean **sulfolane** from the bottom of the SRC can be cooled and recycled back to the EDC. In a laboratory setup, this can be done batch-wise or with a continuous loop.
- Once the experiment is complete, safely shut down the system by turning off the heaters and feed pumps. Allow the system to cool before disassembly.

### 4.4. Safety Precautions

- Work in a well-ventilated area or fume hood.
- Use appropriate personal protective equipment (gloves, safety glasses).
- **Sulfolane** can be irritating; avoid skin and eye contact.
- Hydrocarbon feeds are flammable; ensure there are no ignition sources.
- Be cautious when operating under vacuum.

## Ancillary Processes

- Raffinate Water Wash: The raffinate stream may contain trace amounts of dissolved **sulfolane**. It is typically washed with water to recover the solvent, which is then separated from the water and recycled.[9]

- Solvent Regeneration: Over time, the **sulfolane** can degrade slightly due to thermal stress or impurities in the feed.[11] A small slipstream of the lean solvent is often sent to a solvent regenerator, which is typically a vacuum distillation unit, to remove any heavy degradation products.[11]

## Conclusion

The extractive distillation of aromatics using **sulfolane** is a highly efficient and commercially proven technology. The key to the process is the high selectivity of **sulfolane** for aromatic hydrocarbons, which allows for the production of high-purity products with excellent recovery rates. The provided protocol offers a foundational methodology for researchers to explore and optimize this separation process on a laboratory or pilot scale. Careful control of operating parameters such as temperature, pressure, and solvent-to-feed ratio is crucial for achieving desired separation performance.

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